

Application Notes and Protocols: Preparation of CAY10512 Stock Solution in DMSO

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Compound of Interest

Compound Name: CAY10512

Cat. No.: B054172

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Introduction

CAY10512 is a potent resveratrol analog and a known inhibitor of NF- κ B.^{[1][2][3]} Proper preparation of a stock solution is the first critical step for ensuring accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for **CAY10512** due to its solubilizing properties. This document provides a detailed protocol for the preparation, storage, and handling of **CAY10512** stock solutions in DMSO.

Chemical Properties of CAY10512

A summary of the key chemical properties of **CAY10512** is presented in the table below. This information is essential for accurate calculations and preparation of stock solutions.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₃ FO	^{[1][4]}
Molecular Weight	228.3 g/mol	^{[1][4]}
Appearance	Crystalline solid	^{[4][5]}
Solubility in DMSO	2 mg/mL	^[5]
Purity	≥97%	^{[4][5]}

Experimental Protocol: Preparation of CAY10512 Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **CAY10512** in DMSO. The principles can be adapted for other desired concentrations.

3.1. Materials

- **CAY10512** powder
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Sterile, disposable pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

3.2. Calculations

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 10 mM stock solution of **CAY10512** (MW = 228.3 g/mol):

- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 228.3 \text{ g/mol} = 2.283 \text{ mg}$

The following table provides the required mass of **CAY10512** for preparing common stock solution concentrations.

Desired Stock Concentration (mM)	Volume of DMSO (mL)	Mass of CAY10512 Required (mg)
1	1	0.2283
5	1	1.1415
10	1	2.283
20	1	4.566

3.3. Step-by-Step Procedure

- **Safety First:** Put on appropriate PPE, including a lab coat, gloves, and safety glasses.
- **Weighing CAY10512:** Carefully weigh out the calculated amount of **CAY10512** powder using a calibrated analytical balance. It is recommended to weigh the compound directly into a sterile microcentrifuge tube to minimize loss.
- **Adding DMSO:** Using a calibrated pipette, add the desired volume of sterile DMSO to the tube containing the **CAY10512** powder.
- **Dissolving the Compound:** Close the tube tightly and vortex thoroughly until the **CAY10512** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[2][6]} When stored in DMSO, the solution is stable for 2 weeks at 4°C and 6 months at -80°C.^{[2][6]}

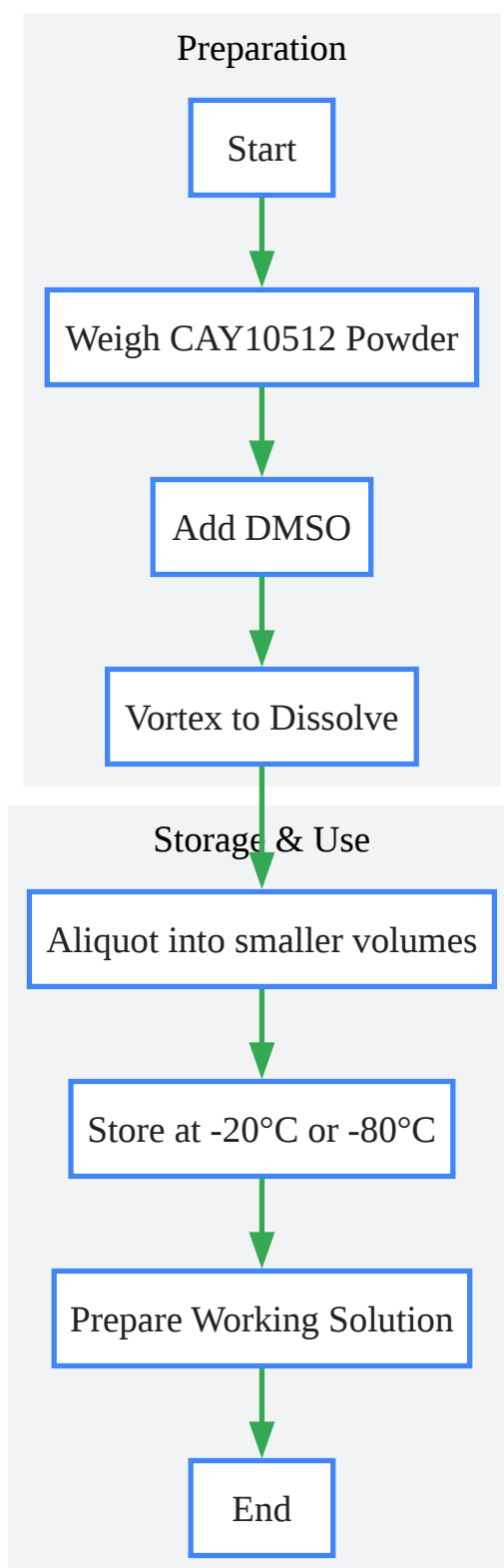
3.4. Preparation of Working Solutions

For cell-based assays, it is crucial to dilute the DMSO stock solution into your culture medium. The final concentration of DMSO in the culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.^[7]

Experimental Workflow and Diagrams

4.1. Stock Solution Preparation Workflow

The following diagram illustrates the key steps in preparing the **CAY10512** stock solution.

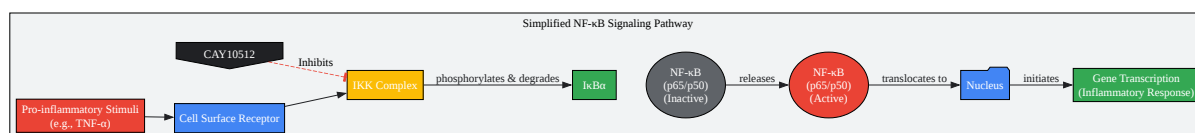


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Caption: Workflow for **CAY10512** Stock Solution Preparation.

4.2. CAY10512 and the NF- κ B Signaling Pathway

CAY10512 is an inhibitor of the NF- κ B signaling pathway. The simplified diagram below shows the general mechanism of NF- κ B activation and the point of inhibition by **CAY10512**.



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Caption: Inhibition of NF- κ B Pathway by **CAY10512**.

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